

A Comprehensive Technical Guide to the Safe Handling of 1,1-Dimethoxyacetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dimethoxyacetone

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This document provides an in-depth overview of the safety precautions and handling procedures for **1,1-Dimethoxyacetone** (CAS No. 6342-56-9), a versatile building block in pharmaceutical and fine chemical synthesis. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Chemical and Physical Properties

1,1-Dimethoxyacetone, also known as methylglyoxal dimethyl acetal or pyruvaldehyde dimethyl acetal, is a flammable liquid that requires careful handling.^{[1][2][3]} Its key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C5H10O3 [1] [4]
Molecular Weight	118.13 g/mol [1] [3] [4]
Appearance	Colorless to pale or clear dark yellow liquid [5] [6]
Odor	Aromatic [7]
Boiling Point	141 - 147 °C [4] [6]
Melting Point	-57 °C [4] [8]
Flash Point	26 °C to 34 °C (closed cup) [1] [4]
Density	~0.976 g/mL at 25 °C [4] [6]
Vapor Pressure	8.48 to 11.31 hPa at 20 °C [4] [5]
Autoignition Temperature	285 °C [1]

Hazard Identification and Classification

1,1-Dimethoxyacetone is classified as a flammable liquid and an irritant.[\[2\]](#)[\[3\]](#) Understanding its hazards is the first step toward safe handling.

Hazard Classification	GHS Category	Hazard Statement
Flammable Liquids	Category 2 or 3 [2]	H225: Highly flammable liquid and vapor or H226: Flammable liquid and vapor [2] [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [2] [3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation [2] [3]

Primary Hazards:

- Flammability: Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[1] The substance is highly flammable and will be easily ignited by heat, sparks, or flames.[1]
- Health Hazards: Causes skin and serious eye irritation.[1][2][3] Inhalation of vapors may cause respiratory tract irritation, dizziness, or suffocation.[1] Ingestion may cause irritation of the digestive tract.[1]

Safe Handling and Storage Protocols

Proper handling and storage procedures are essential to minimize the risks associated with **1,1-Dimethoxyacetone**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[2]
- Skin Protection: Use appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat or chemical-resistant suit.[1][2] Gloves should be inspected before use and disposed of properly after handling.[2]
- Respiratory Protection: If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with appropriate cartridges.[1]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][9]
- Use explosion-proof electrical, ventilating, and lighting equipment.[7]
- Ensure eyewash stations and safety showers are readily accessible.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[1][2]

- Avoid inhalation of vapor or mist.[2]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][10]
- Use only non-sparking tools.[7]
- Ground and bond containers when transferring material to prevent static discharge.[1][7]
- Wash hands thoroughly after handling.[1][2]

Storage Requirements

- Store in a cool, dry, and well-ventilated area designated as a flammables area.[1][7]
- Keep containers tightly closed.[1][2]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and reducing agents.[1][7]

Emergency Procedures

In the event of an emergency, follow these procedures and seek medical attention immediately.

Emergency Situation	Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[1][2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes.[1][7]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1][2]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[1][2]

Accidental Release Measures

- Evacuate personnel from the area.
- Remove all sources of ignition.[1][7]
- Ensure adequate ventilation.[2]
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material (e.g., dry sand, earth).[1][2]
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[2]
- Do not let the product enter drains.[2]

Fire-Fighting Measures

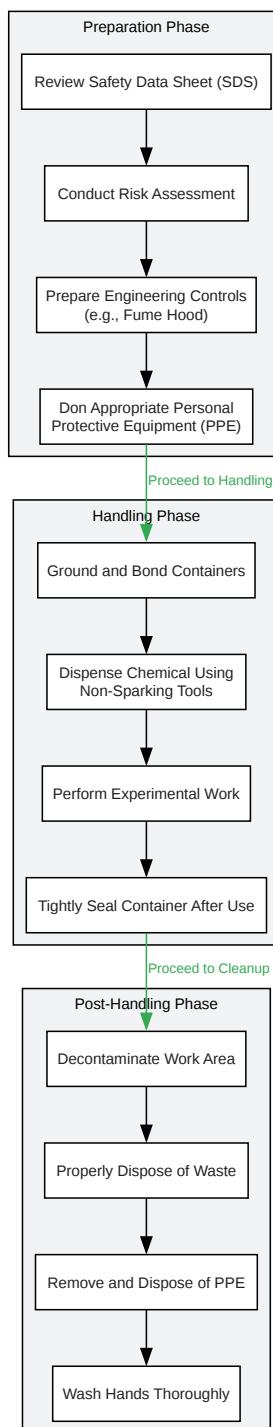
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2]
- Unsuitable Extinguishing Media: A direct water jet may be ineffective and spread the fire.[1]
- Fire-Fighting Instructions: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2] Use water spray to cool fire-exposed containers.[1]
- Hazardous Combustion Products: Thermal decomposition may produce irritating and toxic gases, including carbon monoxide and carbon dioxide.[1]

Toxicological and Ecotoxicological Information

Currently, there is limited publicly available quantitative toxicological data for **1,1-Dimethoxyacetone**. No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC.[2][4] It is known to be a skin and strong eye irritant.[3][5]

Experimental Protocols: Standard Laboratory Safety Procedures

The following represents a generalized workflow for handling hazardous chemicals like **1,1-Dimethoxyacetone** in a research setting.

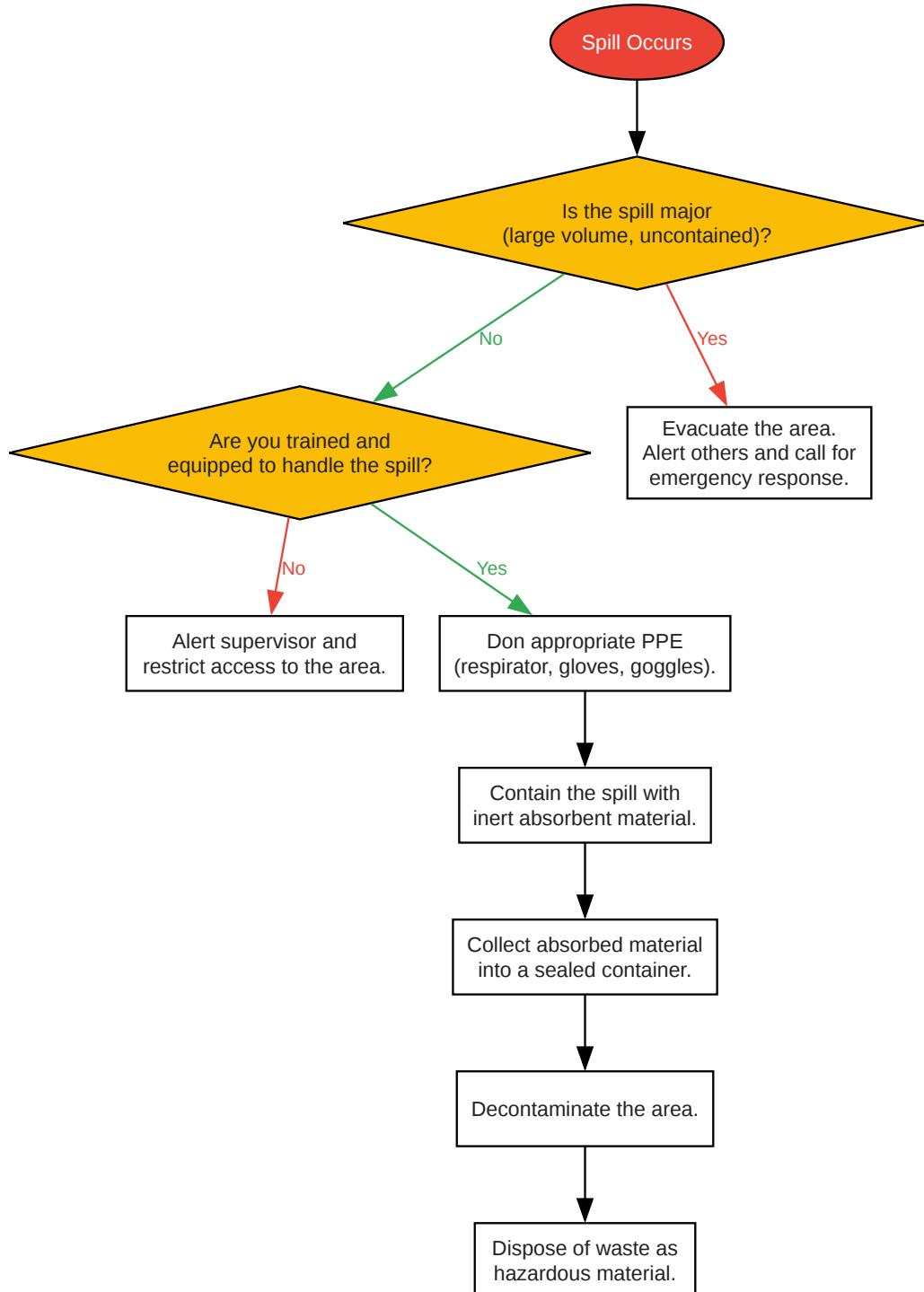


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Caption: General laboratory workflow for handling hazardous chemicals.

Spill Response Decision-Making

The following flowchart outlines the decision-making process in the event of a **1,1-Dimethoxyacetone** spill.



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Caption: Decision-making flowchart for chemical spill response.

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References

- 1. 1,1-Dimethoxyacetone(6342-56-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. himediadownloads.com [hemediadownloads.com]
- 3. Pyruvic aldehyde dimethyl acetal | C5H10O3 | CID 80650 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methylglyoxal 1,1-dimethyl acetal - Safety Data Sheet [chemicalbook.com]
- 5. Methylglyoxal dimethyl acetal - Hazardous Agents | Haz-Map [haz-map.com]
- 6. 1,1-Dimethoxyacetone (Methylglyoxal Dimethyl Acetal) ≥99% | Royalchem [royal-chem.com]
- 7. fishersci.com [fishersci.com]
- 8. 1,1-Dimethoxyacetone - Wikidata [wikidata.org]
- 9. in.gov [in.gov]
- 10. synergine.com [synergine.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of 1,1-Dimethoxyacetone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147526#safety-precautions-for-working-with-1-1-dimethoxyacetone>]

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